

Technical Guide: Physicochemical Properties of (1R,2S)-2-methoxycyclohexanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	(1R,2S)-2-methoxycyclohexanol
CAS No.:	155320-77-7
Cat. No.:	B8681120

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

(1R,2S)-2-methoxycyclohexanol is a chiral organic compound with potential applications in pharmaceutical synthesis and materials science. As a stereoisomer of 2-methoxycyclohexanol, its specific spatial arrangement of atoms dictates its unique chemical and biological properties. A thorough understanding of its physicochemical characteristics is paramount for its effective utilization in research and development. This technical guide provides a summary of the known properties of **(1R,2S)-2-methoxycyclohexanol** and details the experimental protocols for the determination of its key physicochemical parameters.

Molecular and Physicochemical Data

Quantitative experimental data for the specific (1R,2S) stereoisomer of 2-methoxycyclohexanol is not extensively available in public literature. The following table summarizes the fundamental molecular properties and highlights the parameters that require experimental determination.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₂	PubChem CID: 6951180
Molecular Weight	130.18 g/mol	PubChem CID: 6951180[1][2]
Boiling Point	Data not available for the specific isomer.	-
Melting Point	Data not available for the specific isomer.	-
Density	Data not available for the specific isomer.	-
Solubility	Data not available for the specific isomer.	-

Experimental Protocols for Physicochemical Characterization

Given the limited availability of specific experimental data for **(1R,2S)-2-methoxycyclohexanol**, this section provides detailed methodologies for the determination of its core physicochemical properties.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Method: Distillation

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** Place a known volume of **(1R,2S)-2-methoxycyclohexanol** and a few boiling chips into the round-bottom flask.
- **Heating:** Gently heat the flask using a heating mantle.

- Observation: Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.[3]

Method: Capillary Method (for small quantities)

- Sample Preparation: Seal one end of a capillary tube. Introduce a small amount of the liquid into the tube.
- Apparatus Setup: Attach the capillary tube to a thermometer, with the sealed end level with the thermometer bulb. Immerse the assembly in a heating bath (e.g., silicone oil).
- Heating: Heat the bath slowly, with constant stirring.
- Observation: Observe the sample inside the capillary tube. The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary is the boiling point.[4]

Determination of Melting Point

The melting point is the temperature at which a solid becomes a liquid. For many organic compounds, this occurs over a narrow range.

Method: Capillary Tube Method

- Sample Preparation: If the compound is solid at room temperature, finely powder a small amount. Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: Place the capillary tube in a melting point apparatus.
- Heating: Heat the apparatus at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- Observation: Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting). The melting point is reported as this range.[5]

Determination of Density

Density is the mass of a substance per unit volume.

Method: Using a Graduated Cylinder and Balance

- Mass Measurement: Weigh a clean, dry graduated cylinder on an analytical balance and record its mass.
- Volume Measurement: Add a known volume of **(1R,2S)-2-methoxycyclohexanol** to the graduated cylinder and record the volume.
- Combined Mass Measurement: Weigh the graduated cylinder containing the liquid and record the combined mass.
- Calculation: Subtract the mass of the empty graduated cylinder from the combined mass to find the mass of the liquid. Calculate the density by dividing the mass of the liquid by its volume (Density = Mass/Volume).[6]

Determination of Solubility

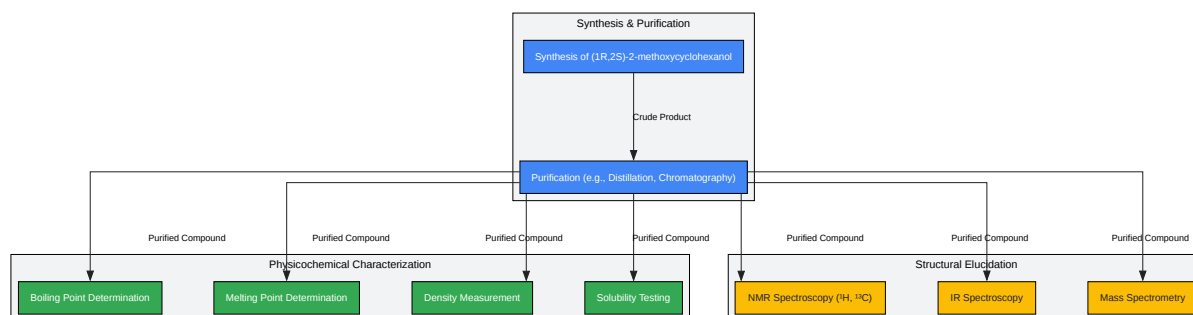
Solubility is the ability of a substance (solute) to dissolve in a solvent to form a homogeneous solution.

Qualitative Solubility Testing

- Sample Preparation: In a series of small, labeled test tubes, add a small, measured amount of **(1R,2S)-2-methoxycyclohexanol** (e.g., 10 mg or 20 μ L).
- Solvent Addition: To each test tube, add a small, measured volume of a different solvent (e.g., 1 mL). A range of solvents with varying polarities should be tested, such as water, ethanol, acetone, diethyl ether, and hexane.
- Observation: Agitate each mixture vigorously for a set period (e.g., 1 minute).
- Classification: Observe whether the compound dissolves completely (soluble), partially (partially soluble), or not at all (insoluble). Note the formation of any distinct layers for immiscible liquids.[7]

Logical Workflow for Characterization

The following diagram illustrates a logical workflow for the synthesis, purification, and subsequent physicochemical characterization of **(1R,2S)-2-methoxycyclohexanol**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the synthesis, purification, and characterization of **(1R,2S)-2-methoxycyclohexanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [scribd.com](https://www.scribd.com) [scribd.com]
- 2. (1R,2S)-2-methoxycyclohexanol | C₇H₁₄O₂ | CID 6951180 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. [vernier.com](https://www.vernier.com) [vernier.com]
- 4. Video: Boiling Points - Procedure [jove.com]
- 5. [westlab.com](https://www.westlab.com) [westlab.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. chem.ws [chem.ws]

- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of (1R,2S)-2-methoxycyclohexanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8681120/docs#technical-guide-physicochemical-properties-of-1r-2s-2-methoxycyclohexanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)